

A Comparative Guide to the Bioequivalence of Alectinib Formulations

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the bioequivalence of different oral formulations of Alectinib, a targeted therapy for anaplastic lymphoma kinase (ALK)-positive non-small cell lung cancer (NSCLC). The following sections present key pharmacokinetic data, detailed experimental protocols, and visual representations of the drug's mechanism of action and study designs to aid in research and development.

Executive Summary

Bioequivalence studies are crucial for comparing the performance of different drug formulations. In the case of Alectinib, studies have primarily focused on comparing the standard capsule formulation to an oral suspension and evaluating the impact of varying concentrations of the solubilizing agent, sodium lauryl sulfate (SLS), within the capsule.

Key findings indicate that the oral suspension leads to significantly higher exposure of Alectinib and its active metabolite, M4, compared to the capsule formulation, particularly under fasted conditions.^{[1][2]} This suggests that dose adjustments would be necessary when switching between these formulations. Furthermore, the presence of food, especially a high-fat meal, substantially increases the absorption of Alectinib, a critical consideration for patient dosing

instructions. In studies comparing different capsule formulations, a reduction in the SLS content to 25% was found to be bioequivalent to the 50% SLS formulation, while further reductions were not.[3]

Quantitative Data Comparison

The following tables summarize the key pharmacokinetic (PK) parameters from bioequivalence studies comparing different Alectinib formulations.

Table 1: Bioequivalence of Alectinib Oral Suspension vs. Capsule (600 mg single dose)

Analyte	Condition	Formulation	AUC _{0-∞} (ng·h/mL)	C _{max} (ng/mL)	T _{max} (h)
Alectinib + M4	Fasted	Capsule	1,690	148	4.0
Suspension	4,394	444	2.5		
GMR					
(Suspension/ Capsule)	2.60	3.00			
Alectinib + M4	Fed (Mixed)	Capsule	4,530	364	6.0
Suspension	7,601	619	3.5		
GMR					
(Suspension/ Capsule)	1.70	1.70			

Data adapted from a randomized, crossover study in healthy volunteers.[1][2] GMR: Geometric Mean Ratio

Table 2: Bioequivalence of Alectinib Capsules with Varying SLS Content vs. Reference (50% SLS) under Fasted Conditions

Analyte	Formulation	AUC0-last GMR (90% CI)	Cmax GMR (90% CI)
Alectinib + M4	25% SLS	96.6 (91.0 - 102.6)	96.2 (89.1 - 103.8)
12.5% SLS	76.2 (71.1 - 81.6)	73.0 (67.1 - 79.4)	
3% SLS	52.1 (48.4 - 56.1)	45.4 (41.5 - 49.7)	

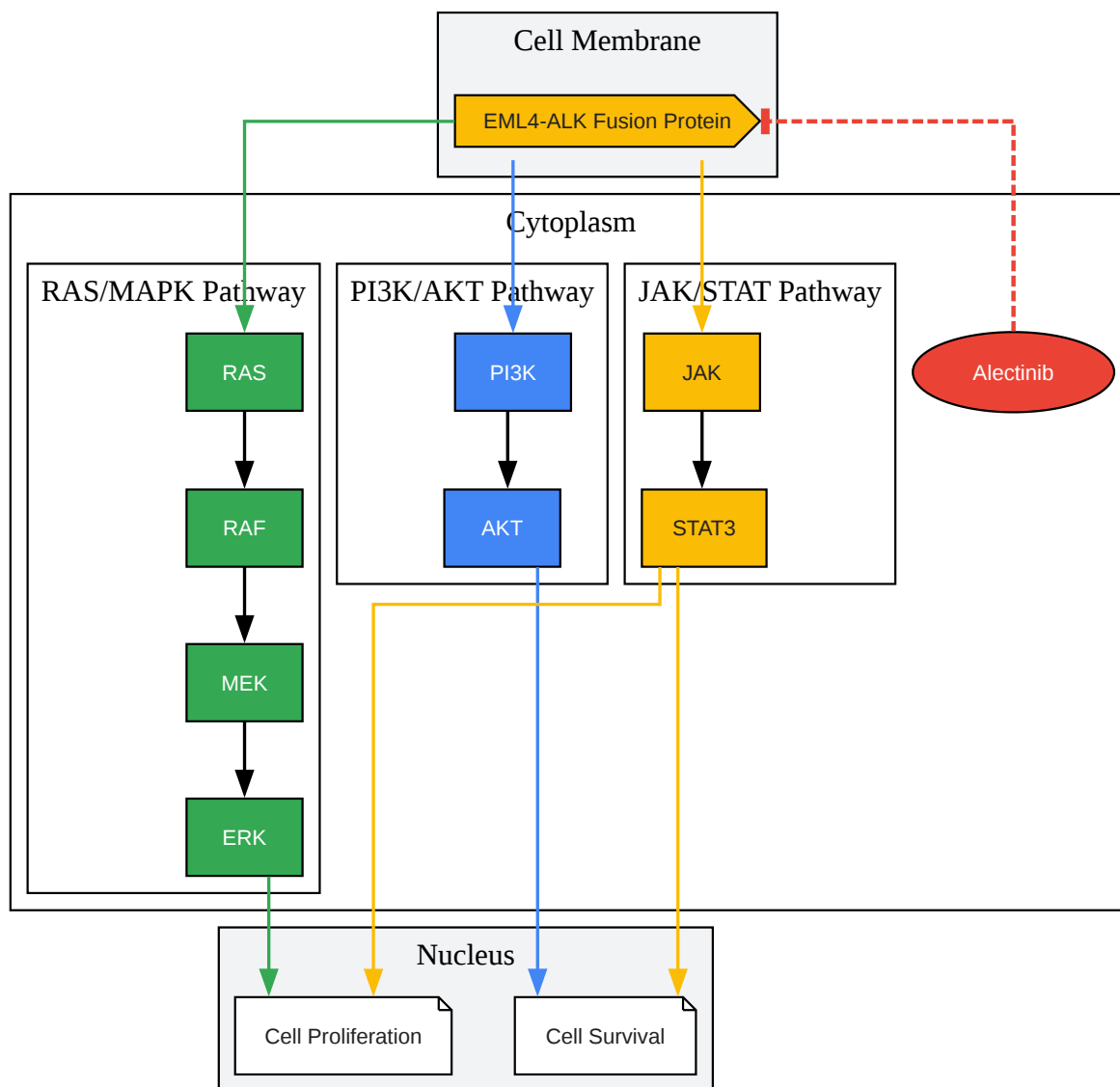
Table 3: Bioequivalence of Alectinib Capsules with Varying SLS Content vs. Reference (50% SLS) under Fed Conditions

Analyte	Formulation	AUC0-last GMR (90% CI)	Cmax GMR (90% CI)
Alectinib + M4	25% SLS	98.1 (93.6 - 102.8)	97.2 (92.4 - 102.3)
12.5% SLS	88.3 (84.1 - 92.7)	88.0 (83.4 - 92.8)	
3% SLS	71.0 (67.4 - 74.8)	71.1 (67.2 - 75.2)	

Data adapted from a randomized, crossover study in healthy subjects.[\[3\]](#) Bioequivalence is met if the 90% Confidence Interval (CI) for the Geometric Mean Ratio (GMR) is within 80-125%.

Alectinib Signaling Pathway

Alectinib is a potent and highly selective inhibitor of the Anaplastic Lymphoma Kinase (ALK) tyrosine kinase. In certain cancers, such as NSCLC, a chromosomal rearrangement can lead to the creation of an EML4-ALK fusion oncogene. This fusion protein results in constitutive activation of the ALK signaling pathway, driving tumor cell proliferation and survival. Alectinib exerts its therapeutic effect by blocking the ATP-binding site of the ALK kinase domain, thereby inhibiting its downstream signaling.



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Caption: Alectinib inhibits the EML4-ALK fusion protein, blocking downstream signaling pathways.

Experimental Protocols

The following sections provide a detailed overview of the methodologies employed in the bioequivalence studies of different Alectinib formulations.

Bioequivalence Study of Oral Suspension vs. Capsule

This study was a randomized, open-label, two-treatment, two-period, crossover study to evaluate the relative bioavailability of an Alectinib oral suspension compared to the capsule formulation in healthy adult subjects under fasted and fed conditions.^[4]

1. Study Design and Population:

- Design: Randomized, crossover.
- Population: Healthy male and non-pregnant, non-childbearing female volunteers.
- Treatments:
 - Test: 600 mg Alectinib oral suspension.
 - Reference: 600 mg Alectinib capsule.
- Conditions: Fasted and fed (high-fat and low-fat meals).
- Washout Period: A sufficient washout period was implemented between treatment periods.

2. Dosing and Meal Administration:

- Fasted State: Subjects fasted overnight for at least 10 hours before dosing and for 4 hours post-dose.
- Fed State: A standardized high-fat, high-calorie meal was consumed 30 minutes before drug administration. The meal consisted of approximately 800-1000 calories, with about 50% of calories from fat.^[5] An example of a high-fat meal includes two eggs fried in butter, two strips of bacon, two slices of toast with butter, four ounces of hash brown potatoes, and eight ounces of whole milk.^[6]

3. Blood Sampling:

- Venous blood samples were collected at pre-dose and at multiple time points post-dose (e.g., 0.5, 1, 1.5, 2, 2.5, 3, 3.5, 4, 5, 6, 8, 10, 12, 16, 24, 36, 48, 60, 72, 96, and 120 hours).
[\[7\]](#)

- Blood samples were collected in tubes containing an appropriate anticoagulant (e.g., K2EDTA).

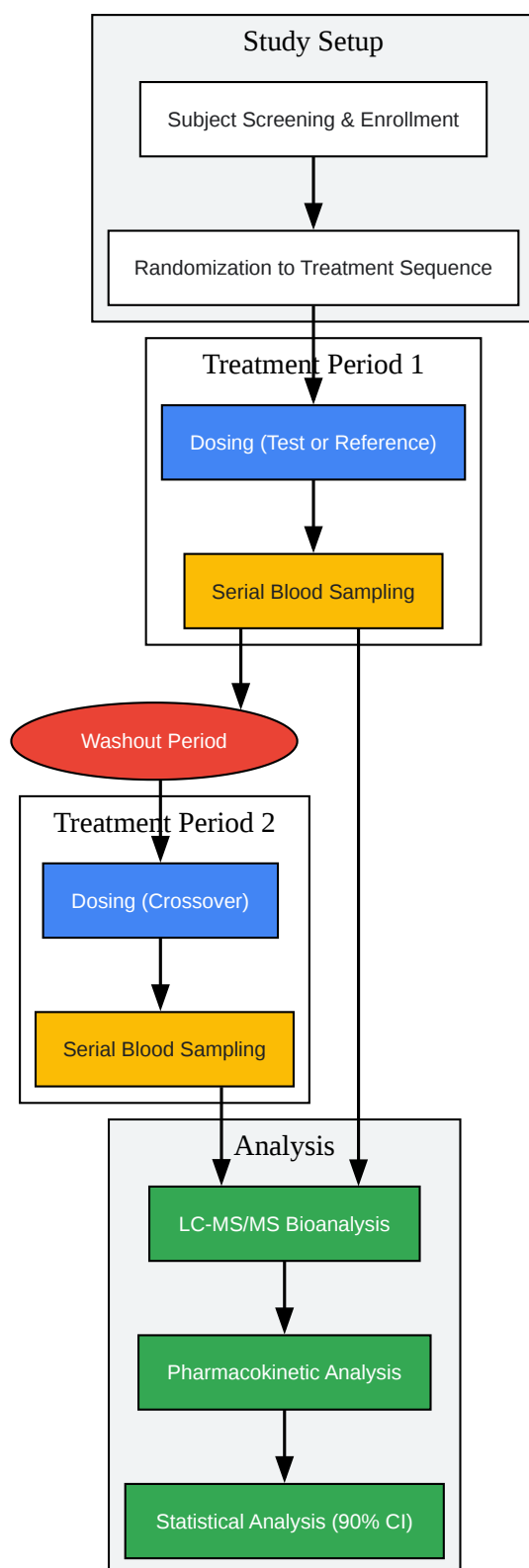
- Plasma was separated by centrifugation and stored frozen at -70°C until analysis.

4. Bioanalytical Method:

- Concentrations of Alectinib and its major active metabolite, M4, in plasma were determined using a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.[\[8\]](#)
[\[9\]](#)[\[10\]](#)[\[11\]](#)
- The method involved protein precipitation or liquid-liquid extraction for sample preparation.
- Stable isotope-labeled internal standards for Alectinib and M4 were used for quantification.
- The assay was validated for linearity, accuracy, precision, selectivity, and stability according to regulatory guidelines.

5. Pharmacokinetic and Statistical Analysis:

- Pharmacokinetic parameters, including AUC_{0-t}, AUC_{0-∞}, C_{max}, and T_{max}, were calculated using non-compartmental analysis.
- An analysis of variance (ANOVA) was performed on the log-transformed AUC and C_{max} values.
- Bioequivalence was to be concluded if the 90% confidence intervals for the geometric mean ratios of the test to reference product for AUC and C_{max} fell within the range of 80.00% to 125.00%.



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References

- 1. Relative bioavailability and food effect study of an oral suspension of alectinib in healthy volunteers using venipuncture and capillary microsampling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Effect of the Wetting Agent Sodium Lauryl Sulfate on the Pharmacokinetics of Alectinib: Results From a Bioequivalence Study in Healthy Subjects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. hra.nhs.uk [hra.nhs.uk]
- 5. fda.gov [fda.gov]
- 6. Effect of a High-Calorie, High-Fat Meal on the Bioavailability and Pharmacokinetics of PA-824 in Healthy Adult Subjects - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Relative bioavailability and food effect study of an oral suspension of alectinib in healthy volunteers using venipuncture and capillary microsampling - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Bioanalysis of alectinib and metabolite M4 in human plasma, cross-validation and impact on PK assessment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. LC-MS/MS determination of alectinib and its major human metabolite M4 in human urine: prevention of nonspecific binding - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. research-portal.uu.nl [research-portal.uu.nl]
- 11. cris.maastrichtuniversity.nl [cris.maastrichtuniversity.nl]
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